

# ML365 solubility issues in aqueous solutions

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## Compound of Interest

Compound Name: ML365

Cat. No.: B609156

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## ML365 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing solubility issues with **ML365** in aqueous solutions.

## Frequently Asked Questions (FAQs)

Q1: What is **ML365** and what is its primary mechanism of action?

**ML365** is a selective small molecule inhibitor of the two-pore domain potassium channel KCNK3, also known as TASK-1.[1][2][3] It blocks TASK-1 channels with high potency, exhibiting an IC50 of 4 nM in thallium influx assays and 16 nM in automated electrophysiology assays.[2][3] Additionally, **ML365** has been shown to inhibit the TWIK2 potassium channel and possesses antagonist activity at the metabotropic glutamate receptor mGluR5.[4][5][6] In studies related to inflammation, **ML365** has been demonstrated to inhibit lipopolysaccharide (LPS)-induced inflammatory responses by regulating the NF-κB signaling pathway.[7]

Q2: Why is **ML365** difficult to dissolve in aqueous solutions?

**ML365** is a hydrophobic, crystalline solid with a molecular weight of 360.41 g/mol.[1][4] Its chemical structure makes it inherently insoluble in water.[1][3] Successful preparation of aqueous experimental solutions typically requires the use of an organic co-solvent, most commonly dimethyl sulfoxide (DMSO).

Q3: What is the recommended solvent for creating a stock solution of **ML365**?

The recommended solvent for preparing a high-concentration stock solution of **ML365** is 100% dimethyl sulfoxide (DMSO).<sup>[2][8]</sup> It is advisable to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can reduce the solubility of the compound.<sup>[1][2]</sup>

Q4: I observed a precipitate after diluting my **ML365** DMSO stock into my aqueous buffer/media. What should I do?

This is a common issue due to the poor aqueous solubility of **ML365**. When the high-concentration DMSO stock is diluted into an aqueous solution, the compound can crash out of solution. Please refer to the Troubleshooting Guide below for detailed steps to resolve this.

Q5: What is the maximum final concentration of DMSO that is safe for my cell-based assays?

The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid solvent-induced toxicity. While cell line dependent, a final DMSO concentration of less than 1% (v/v) is generally considered safe, with many protocols aiming for 0.1% or lower.<sup>[9]</sup> It is crucial to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent itself.

Q6: How should I store my **ML365** stock solutions?

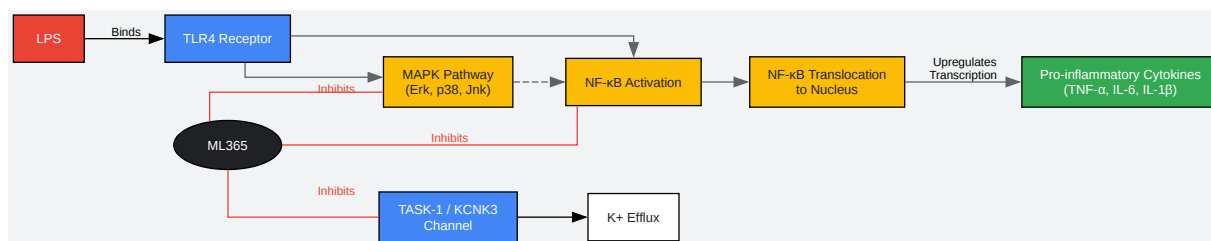
Stock solutions of **ML365** in DMSO should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles.<sup>[1]</sup> These aliquots should be stored at -20°C for short-term storage (1 month) or -80°C for long-term storage (up to 2 years).<sup>[1][2]</sup>

## Data Presentation: ML365 Solubility

The following table summarizes the reported solubility of **ML365** in various solvents.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Reference(s)
Water	Insoluble (< 0.1)	< 0.28	[1][3]
DMSO	≥ 100	≥ 277.46	[2][3]
DMSO	72	199.77	[1]
DMSO	50	138.73	[4][5]
Ethanol	18	49.94	[1]
Ethanol	1	2.77	[4][5]
DMF	20	55.49	[4][5]
DMSO:PBS (pH 7.2) (1:5)	0.1	0.28	[4][5]
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 3	≥ 8.32	[2]
10% DMSO, 90% Corn Oil	≥ 3	≥ 8.32	[2]

## Visualizations



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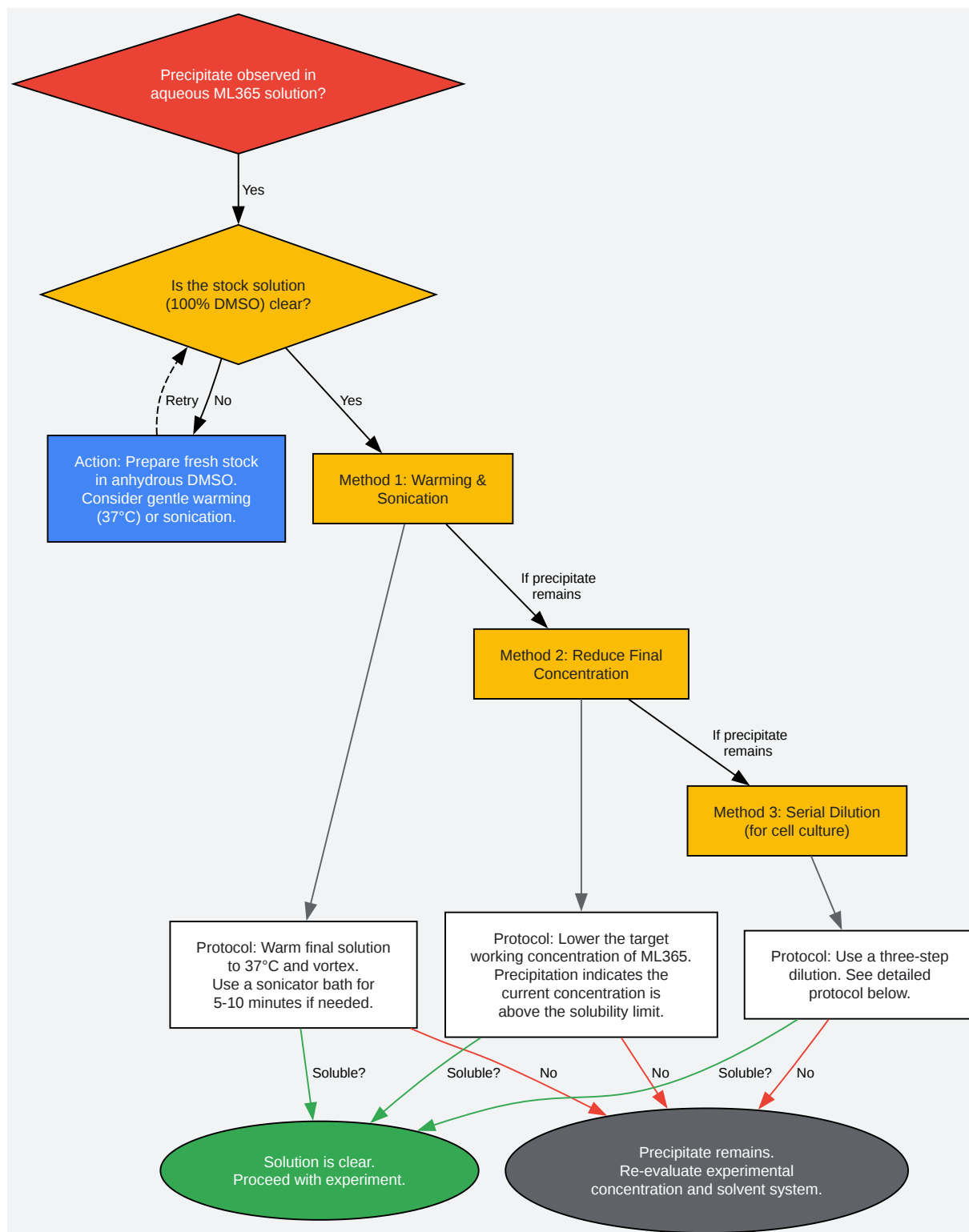
Caption: **ML365** inhibits inflammatory signaling and the TASK-1 channel.

## Troubleshooting Guide for Aqueous Solutions

This guide addresses the common problem of **ML365** precipitation when diluting a DMSO stock solution into aqueous media or buffers for in vitro experiments.

Problem: Precipitate forms immediately upon adding **ML365** stock to my aqueous solution.

This occurs because the concentration of **ML365** exceeds its solubility limit in the final solution, which has a high percentage of water and a low percentage of DMSO.



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Caption: Troubleshooting flowchart for **ML365** precipitation issues.

## Experimental Protocols

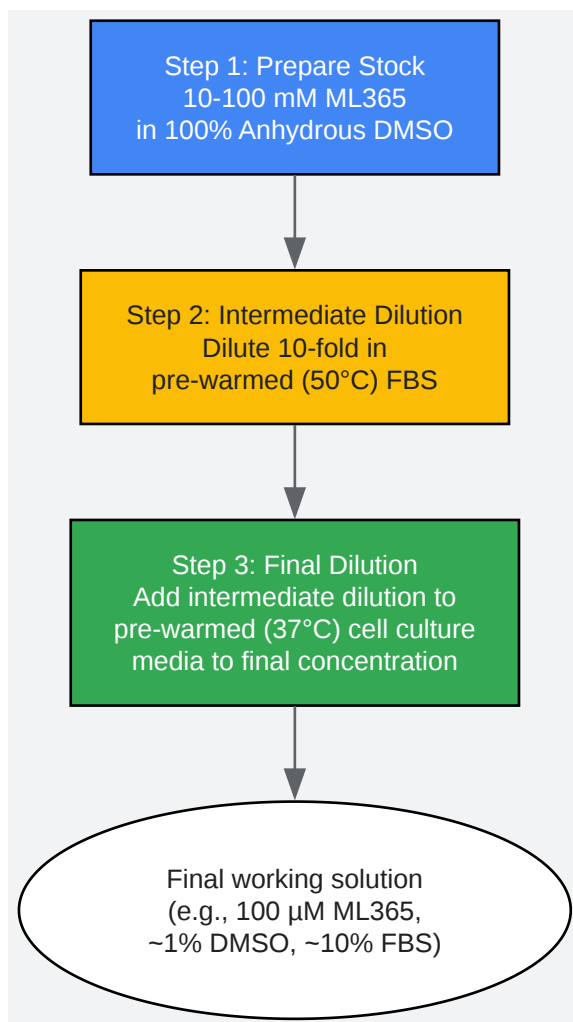
### Protocol 1: Standard Preparation of ML365 Working Solution

This protocol is suitable for preparing solutions in simple aqueous buffers (e.g., PBS).

- **Prepare Stock Solution:** Dissolve **ML365** powder in 100% anhydrous DMSO to a high concentration (e.g., 10-100 mM). Ensure the powder is fully dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution.[\[2\]](#)[\[3\]](#)
- **Pre-warm Buffer:** Warm the aqueous buffer (e.g., PBS) to your experimental temperature (e.g., 37°C).
- **Dilution:** While vortexing the pre-warmed buffer, add the required volume of the **ML365** DMSO stock to reach your final desired concentration. It is critical to add the small volume of DMSO stock to the large volume of buffer, not the other way around.
- **Inspect for Precipitation:** Visually inspect the solution. If it remains clear, proceed with your experiment.
- **Troubleshoot if Necessary:** If a precipitate forms, place the solution in a 37°C water bath and continue to mix. If cloudiness persists, use a bath sonicator for 5-10 minutes.[\[2\]](#) If the compound still does not dissolve, the desired concentration is likely too high for the final solvent composition.

### Protocol 2: Three-Step Preparation for Cell Culture Media

This protocol is adapted for hydrophobic compounds and can improve solubility in complex biological media containing proteins and salts.[\[9\]](#)



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Caption: Three-step workflow for preparing **ML365** in cell culture media.

#### Detailed Steps:

- Prepare Stock Solution: Create a 10 mM stock solution of **ML365** in 100% anhydrous DMSO at room temperature.[9]
- Prepare Intermediate Dilution: Pre-warm pure Fetal Bovine Serum (FBS) to approximately 50°C in a water bath. Dilute the 10 mM stock solution 10-fold into the pre-warmed FBS to create a 1 mM intermediate solution. Keep this solution warm (~40°C).[9] The proteins in the serum can help to stabilize the compound.

- **Prepare Final Working Solution:** Pre-warm your complete cell culture medium (e.g., DMEM with 1% FBS) to 37°C. Perform the final dilution by adding the 1 mM intermediate solution to the pre-warmed media to achieve your desired final concentration (e.g., for a 10 µM final concentration, add 10 µL of the 1 mM intermediate solution to 990 µL of media).
- **Mix and Use:** Gently mix the final solution and use it immediately for your experiments. Always include a vehicle control with the equivalent final concentrations of DMSO and FBS.

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